

Application Notes and Protocols: Utilizing the HEK293 Cell Line in Clobutinol Research

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Compound of Interest

Compound Name: Clobutinol

Cat. No.: B083508

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Introduction

The Human Embryonic Kidney 293 (HEK293) cell line stands as a pivotal in vitro model in pharmacological and toxicological research. Its high transfectability and robust protein expression capabilities make it an ideal system for studying the interaction of pharmaceutical compounds with specific cellular targets. In the context of **Clobutinol**, a formerly marketed antitussive agent, HEK293 cells have been instrumental in elucidating the mechanisms underlying its cardiotoxic potential. This document provides detailed application notes and protocols for the use of the HEK293 cell line in **Clobutinol** research, with a primary focus on its well-documented effects on the human Ether-à-go-go-Related Gene (hERG) potassium channel.

Application 1: Assessment of Clobutinol-induced hERG Channel Inhibition

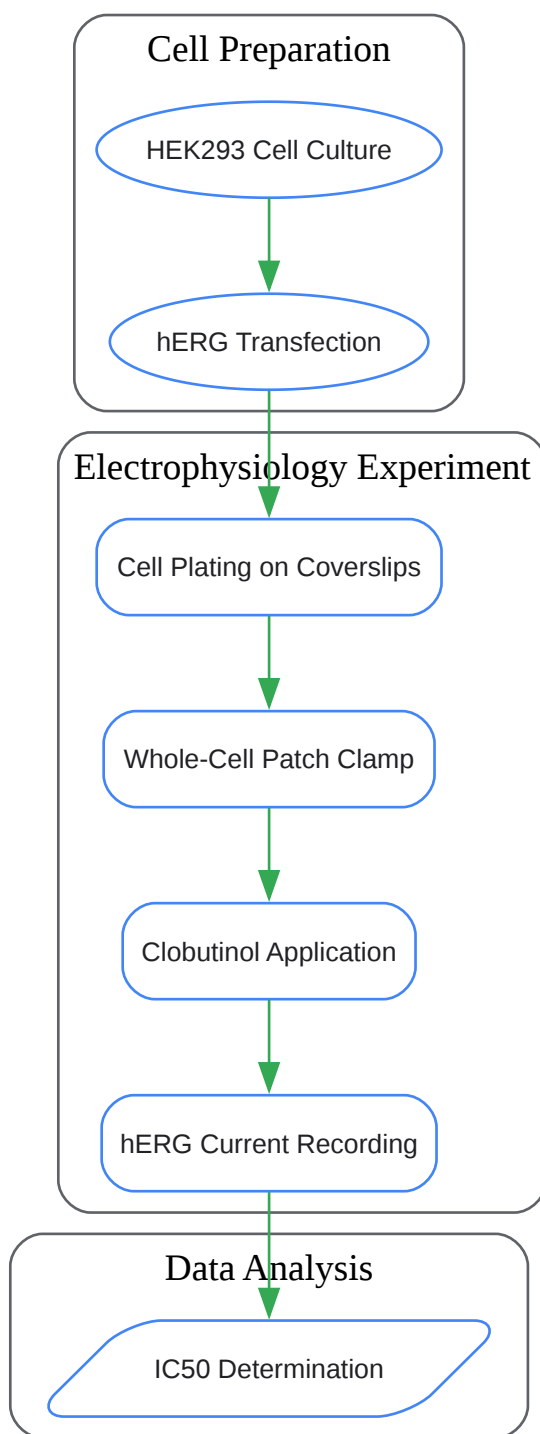
Clobutinol was withdrawn from the market due to its potential to cause cardiac arrhythmias by blocking the hERG potassium channel, which is crucial for cardiac repolarization. HEK293 cells stably or transiently expressing the hERG channel are the gold-standard in vitro model to assess this adverse effect.

Quantitative Data Summary

The inhibitory effects of **Clobutinol** and its primary metabolite, nor**clobutinol**, on the hERG channel expressed in HEK293 cells have been quantified in multiple studies. The half-maximal inhibitory concentration (IC50) is a key parameter to determine the potency of this inhibition.

Compound	Cell Line	IC50 (μM)	Reference
Clobutinol	HEK293	3.7	[1]
Norclobutinol	HEK293	8.0	[1]
Clobutinol	hERG transfected cells	1.9	[2]

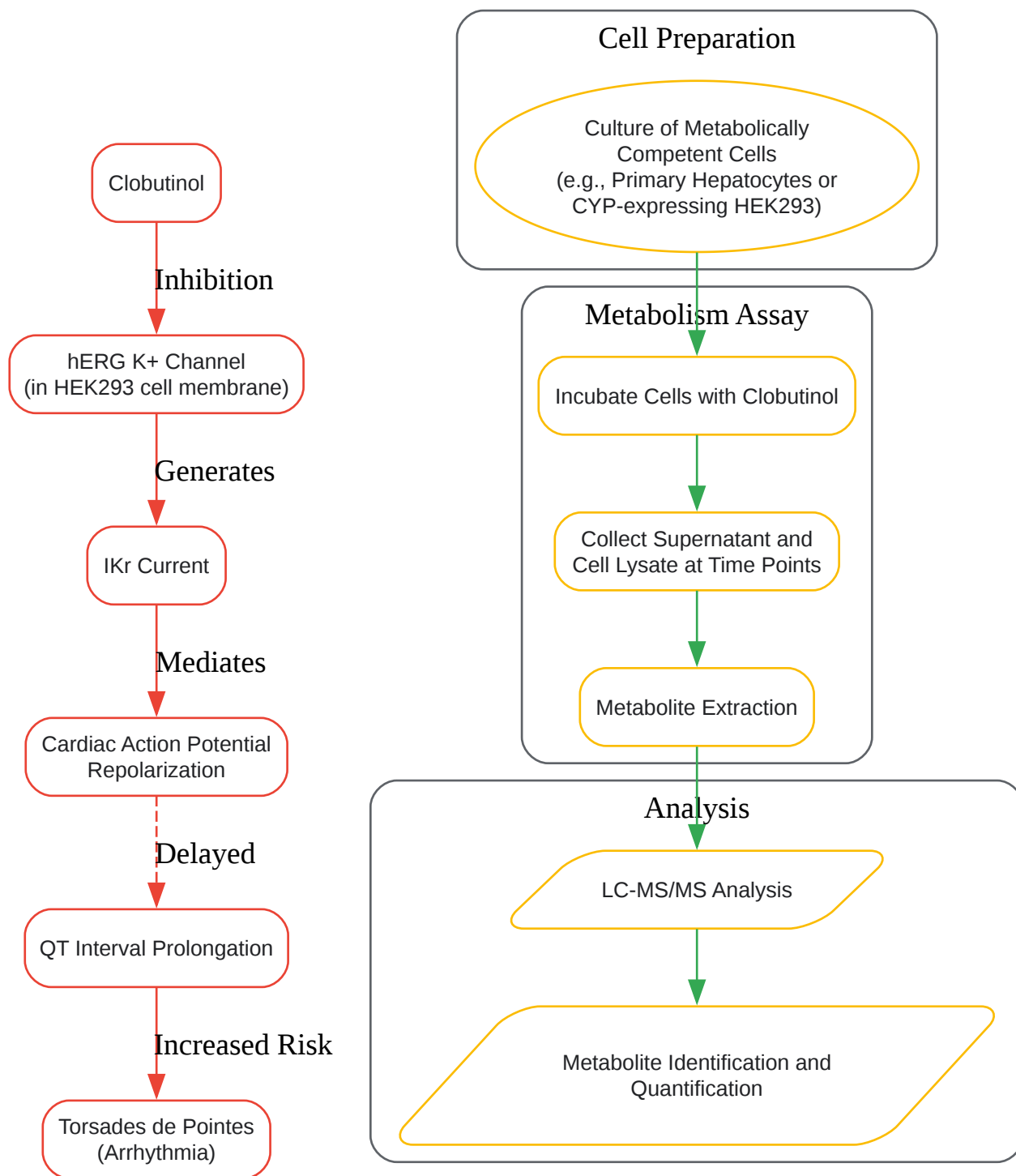
Experimental Workflow: hERG Inhibition Assay



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Caption: Experimental workflow for assessing **Clobutinol**'s effect on hERG channels in HEK293 cells.

Signaling Pathway: Clobutinol-induced hERG Blockade



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References

- 1. Modulation of hERG potassium currents in HEK-293 cells by protein kinase C. Evidence for direct phosphorylation of pore forming subunits - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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